

Application Notes and Protocols for Aseptic Handling of Alatrofloxacin Mesylate

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Compound of Interest

Compound Name: Alatrofloxacin mesylate

Cat. No.: B1665684

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the aseptic handling of **Alatrofloxacin mesylate** powder and the preparation of its solutions to ensure sterility and maintain the integrity of the compound for research and development applications.

Introduction

Alatrofloxacin mesylate is the L-alanyl-L-alanyl prodrug of trovafloxacin, a broad-spectrum fluoronaphthyridone antibiotic.[1][2] Following administration, alatrofloxacin is rapidly converted to the active compound, trovafloxacin.[1][2] Due to its intended use in parenteral applications and the fact that its sterile powder and concentrate formulations are preservative-free, strict aseptic technique is mandatory to prevent microbial contamination.[1][3] These protocols are designed for a laboratory research setting.

Product Information

- Appearance: White to light yellow powder.[1]
- Storage of Powder: The lyophilized powder should be stored at -20°C for long-term stability.[4] For short-term storage (days to weeks), it can be kept in a dry, dark place at 0-4°C.[4]
- Solubility: Soluble in DMSO, but not in water.[4] Alatrofloxacin is noted to be more soluble than its active form, trovafloxacin.[5]

- Mechanism of Action: As a fluoroquinolone, the active form (trovafloxacin) targets and inhibits two essential bacterial type II topoisomerase enzymes: DNA gyrase and topoisomerase IV.[6] This inhibition stabilizes the enzyme-DNA complex, leading to breaks in the bacterial DNA, which blocks DNA replication and results in bacterial cell death.[7]

Quantitative Data Summary

The following tables summarize the key quantitative data for **Alatrofloxacin mesylate** solutions.

Table 1: Stability of Diluted **Alatrofloxacin Mesylate** Solutions

Diluent	Concentration Range (as trovafloxacin)	Storage Condition	Stability Duration	Reference
Compatible IV Solutions	0.5 - 2.0 mg/mL	Refrigerated	Up to 7 days	[1]
Compatible IV Solutions	0.5 - 2.0 mg/mL	Room Temperature	Up to 3 days	[1]
5% Dextrose Injection	1.88 mg/mL	Room Temperature	At least 9 days	[8]
0.45% Sodium Chloride Injection	1.88 mg/mL	Room Temperature	At least 9 days	[8]

*Compatible IV solutions include: 5% Dextrose Injection, 0.45% Sodium Chloride Injection, 5% Dextrose and 0.45% Sodium Chloride Injection, 5% Dextrose and 0.2% Sodium Chloride Injection, and Lactated Ringer's and 5% Dextrose Injection. Note: Do not dilute with 0.9% Sodium Chloride Injection (normal saline) alone or Lactated Ringer's alone, as a precipitate may form.

Table 2: Formulation and pH

Formulation	pH Range	Components	Reference
5 mg/mL Aqueous Concentrate	3.5 - 4.3	Alatrofloxacin mesylate, Water for Injection. May contain NaOH or HCl for pH adjustment.	[1]

Experimental Protocols

General Aseptic Principles

Aseptic techniques are a set of procedures designed to prevent the contamination of sterile materials.[9][10]

- **Work Environment:** All aseptic manipulations must be performed in a certified Class II Biological Safety Cabinet (BSC) or a laminar flow hood.[9] The work surface should be disinfected with 70% ethanol or another suitable disinfectant before and after use.[11]
- **Personal Protective Equipment (PPE):** Wear sterile gloves, a clean lab coat, and a face mask.[9]
- **Sterile Materials:** Use only sterile pipette tips, centrifuge tubes, syringes, needles, and solvents.[11]
- **Technique:** Avoid passing non-sterile items over sterile ones. Open sterile packages and handle sterile equipment in a manner that minimizes exposure to the surrounding environment.[12]

Protocol 1: Reconstitution of Lyophilized Alatrofloxacin Mesylate Powder for Aqueous Solutions

This protocol is for preparing a sterile aqueous solution from the lyophilized powder, intended for immediate use or further dilution for assays.

Materials:

- **Alatrofloxacin mesylate** lyophilized powder vial
- Sterile Water for Injection (WFI) or other desired sterile aqueous buffer
- Sterile syringes and needles
- Alcohol wipes
- Biological Safety Cabinet (BSC)

Procedure:

- Preparation: Disinfect the work surface of the BSC. Place the **Alatrofloxacin mesylate** vial, sterile diluent, syringes, needles, and alcohol wipes into the cabinet.
- Disinfection: Remove the plastic cap from the powder vial and wipe the rubber stopper with an alcohol wipe.[13] Allow it to air dry. Do the same for the diluent vial.
- Diluent Withdrawal: Using a sterile syringe, draw up the required volume of sterile WFI. For example, to prepare a 5 mg/mL stock solution from 50 mg of powder, draw up 10 mL of WFI.
- Reconstitution: Slowly inject the WFI into the **Alatrofloxacin mesylate** vial, directing the stream against the side of the vial to avoid frothing.[14]
- Dissolution: Gently swirl the vial until the powder is completely dissolved.[14] Do not shake vigorously.
- Inspection: The resulting solution should be clear and free of particulate matter.[1]
- Use: The reconstituted solution is now ready for further dilution or direct use in experiments.

Protocol 2: Preparation of a Stock Solution in DMSO for In Vitro Assays

This protocol is for preparing a concentrated stock solution in an organic solvent, which can be further diluted in culture media for cellular assays.

Materials:

- **Alatrofloxacin mesylate** powder
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Spatula
- Weighing paper/boat
- Biological Safety Cabinet (BSC)

Procedure:

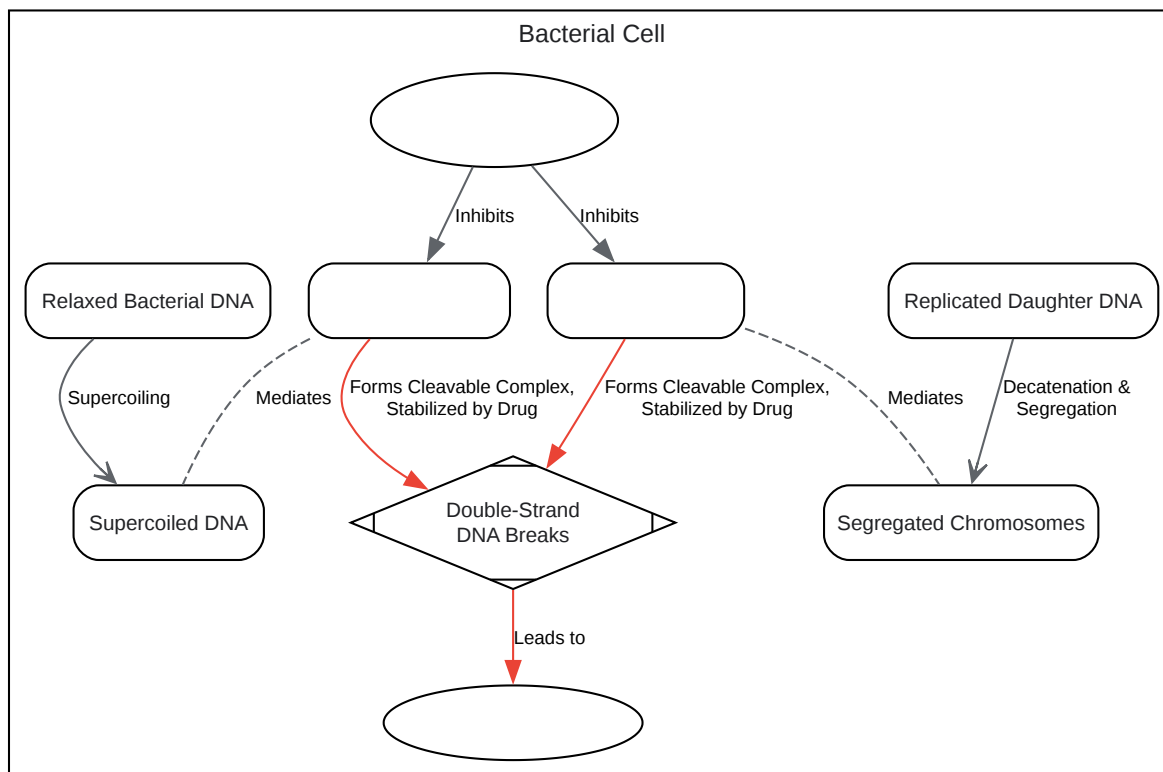
- Preparation: Perform all steps within a BSC.
- Weighing: Aseptically weigh the desired amount of **Alatrofloxacin mesylate** powder. For example, weigh 6.55 mg to prepare a 10 mM stock solution (Molecular Weight = 654.61 g/mol).[4]
- Transfer: Carefully transfer the weighed powder into a sterile amber vial.
- Solubilization: Using a sterile pipette, add the calculated volume of sterile DMSO to the vial. For 6.55 mg of powder, add 1 mL of DMSO to achieve a 10 mM concentration.
- Dissolution: Cap the vial securely and vortex or sonicate at room temperature until the powder is fully dissolved.
- Storage: Store the DMSO stock solution at -20°C for long-term stability.[4] When using, thaw at room temperature and dilute into aqueous buffers or culture medium immediately before the experiment. Avoid repeated freeze-thaw cycles.

Visualizations

Mechanism of Action

The following diagram illustrates the mechanism of action of fluoroquinolones like trovafloxacin.

Mechanism of Action of Fluoroquinolones



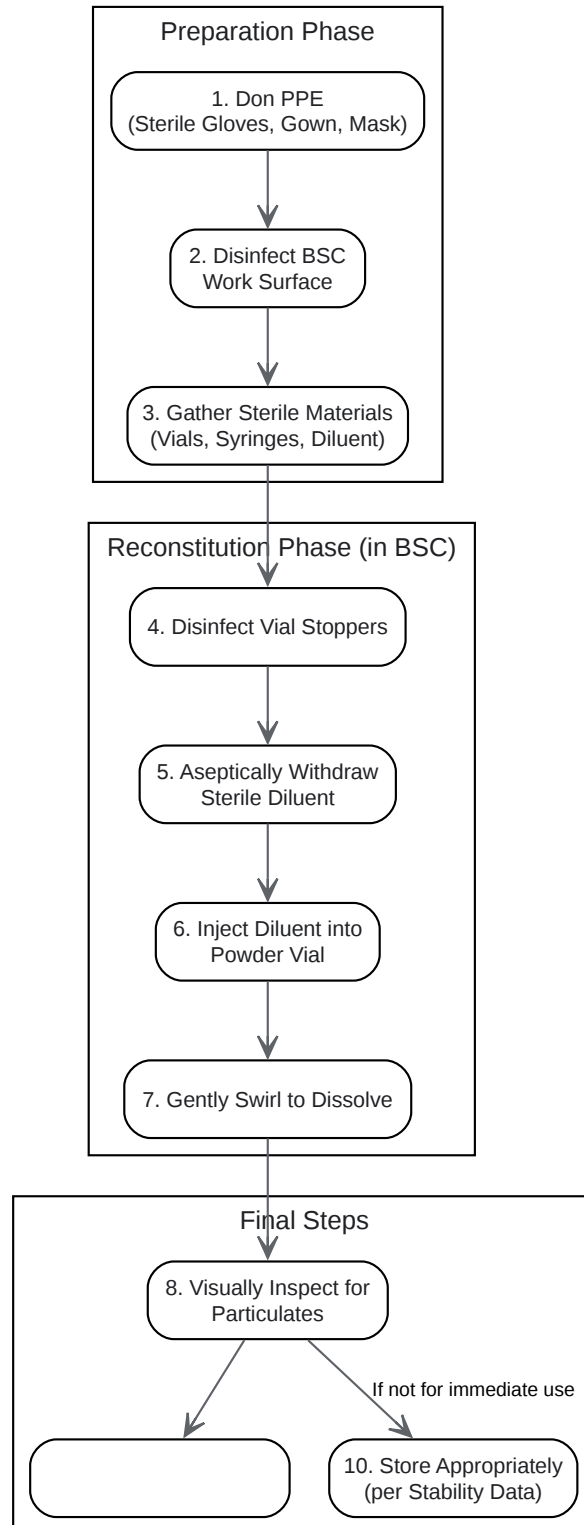
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Caption: Fluoroquinolone inhibits DNA gyrase and topoisomerase IV.

Experimental Workflow

The diagram below outlines the aseptic workflow for reconstituting **Alatrofloxacin mesylate** powder.

Aseptic Reconstitution Workflow



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